

9-Fluorenol: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: Florenal

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and stability of 9-Fluorenol (also known as 9-hydroxyfluorene). Understanding these core physicochemical properties is paramount for its application in organic synthesis, materials science, and particularly in drug development, where bioavailability, formulation, and shelf-life are critical considerations. This document presents quantitative data, detailed experimental methodologies, and visual representations of key processes to support research and development activities.

Core Physical and Chemical Properties

9-Fluorenol is a white to off-white crystalline powder. Its structure, featuring a hydroxyl group on the central carbon of the fluorene backbone, dictates its solubility and stability characteristics.

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₁₀ O	[1]
Molecular Weight	182.22 g/mol	[1]
Melting Point	153-155 °C	[2]
pKa	13.34 ± 0.20 (Predicted)	[3]

Solubility Profile

The solubility of 9-Fluorenone is influenced by the interplay between its non-polar aromatic rings and the polar hydroxyl group. This dual nature results in limited aqueous solubility and better solubility in organic solvents.

Quantitative Solubility Data

Solvent	Solubility	Temperature	Reference(s)
Water	0.043 g/100 mL	Not Specified	[4]
DMSO : 10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline	≥ 2.5 mg/mL (13.72 mM)	Not Specified	[5]
DMSO : 10% DMSO / 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (13.72 mM)	Not Specified	[5]

Qualitative Solubility Data

Solvent	Solubility	Reference(s)
Methanol	Slightly Soluble	[3]
Chloroform	Slightly Soluble	[3]
Ethanol	Soluble	
Ether	Soluble	
Acetone	Soluble	

Stability and Degradation

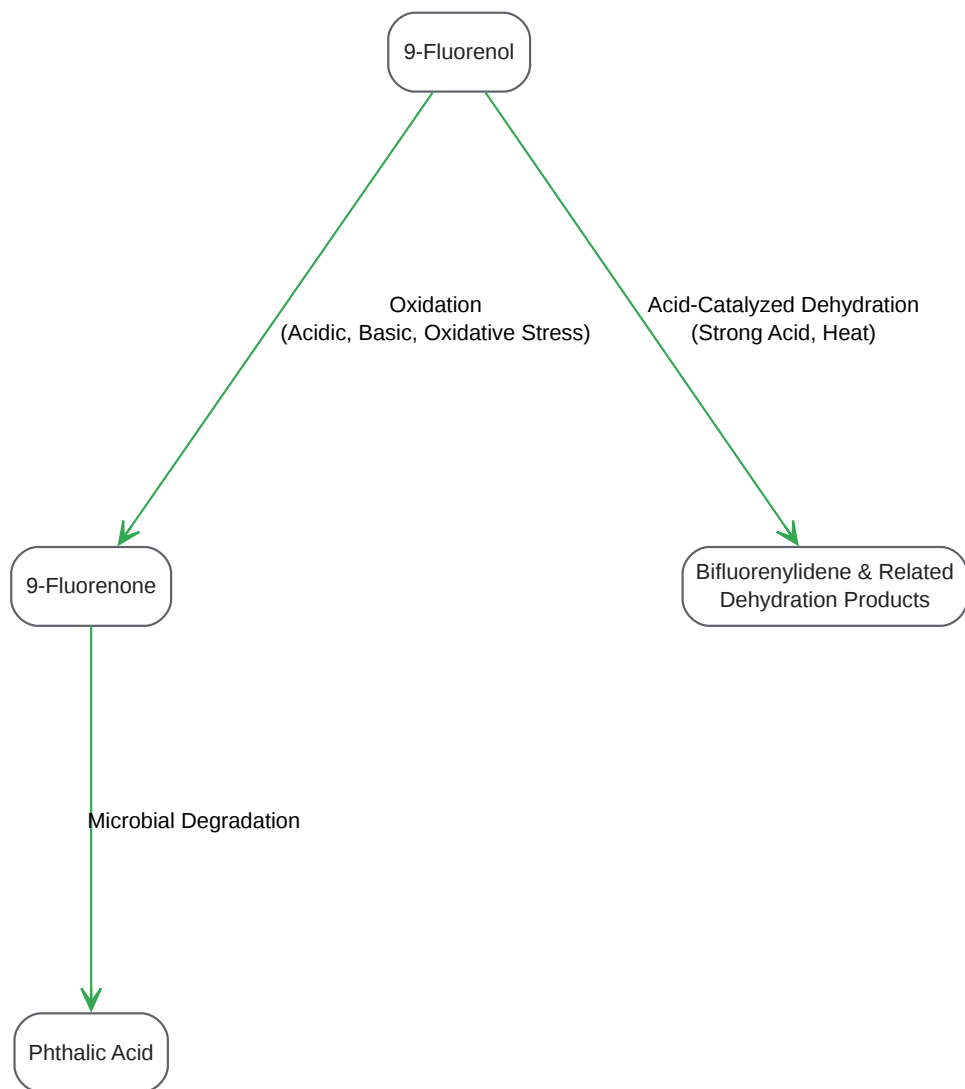
9-Fluorenone is a generally stable compound under standard storage conditions, which include room temperature and protection from light.[6] However, its stability is compromised under specific environmental stresses.[6]

Key Factors Influencing Stability:

- pH: 9-Fluorenol is susceptible to degradation in both acidic and basic conditions. Acid-catalyzed dehydration can occur, while basic conditions can facilitate oxidation.[6]
- Oxidation: As a secondary alcohol, 9-Fluorenol is readily oxidized to its corresponding ketone, 9-fluorenone.[6] This can be triggered by oxidizing agents or exposure to atmospheric oxygen, especially under basic conditions or upon exposure to light.[6] The formation of the yellow-colored 9-fluorenone is a visual indicator of degradation.[6]
- Light: Exposure to UV and visible light can induce photolytic degradation.[6]
- Temperature: Elevated temperatures can accelerate degradation, particularly in the presence of acids or bases.[6]

Degradation Pathways

The primary degradation pathways for 9-Fluorenol are oxidation and acid-catalyzed dehydration.[6] Under certain biological or environmental conditions, further degradation can occur.



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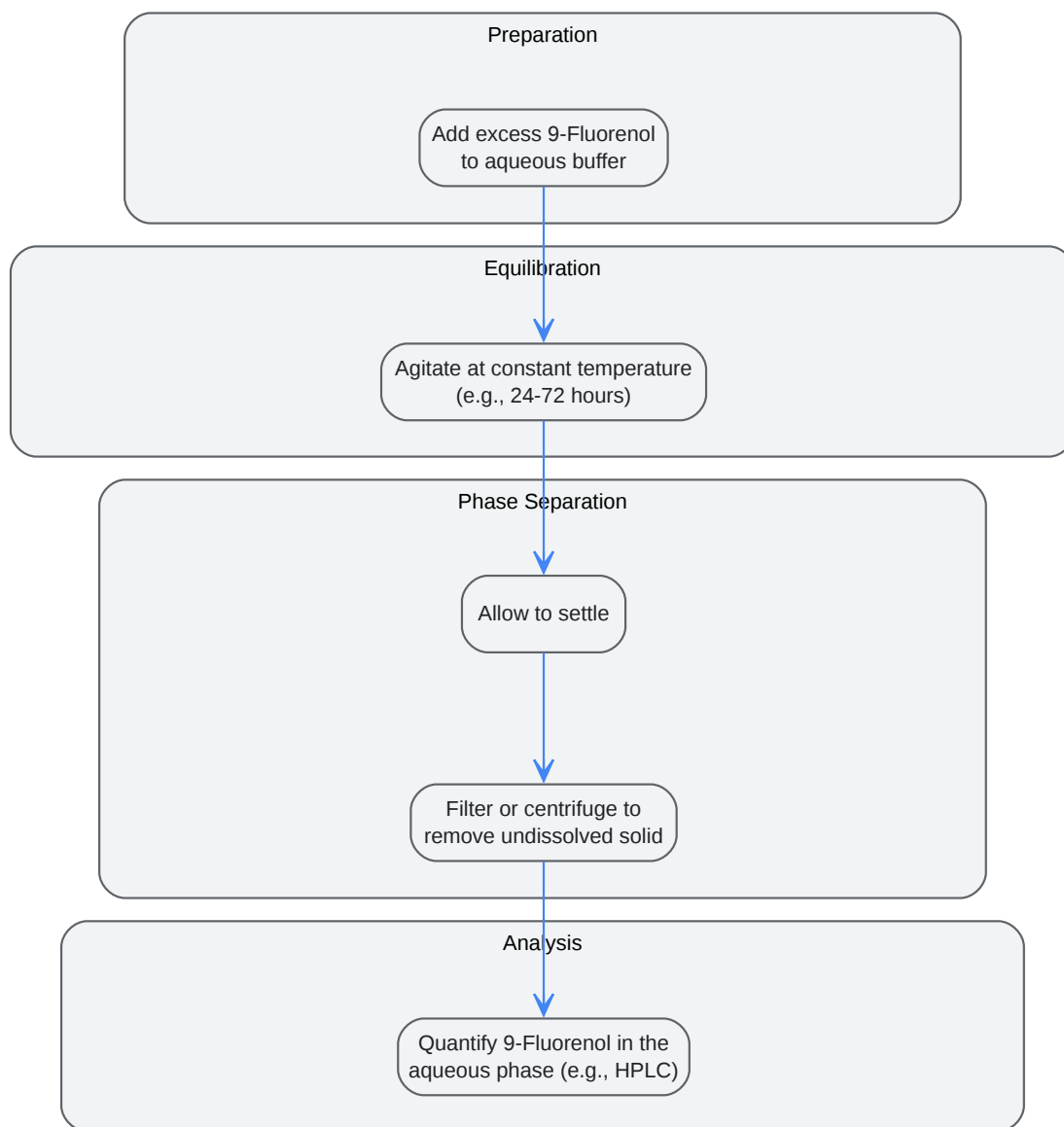
Caption: Major degradation pathways of 9-Fluorenel.

Microbial degradation of fluorene often proceeds via 9-Fluorenel and 9-fluorenone, eventually leading to ring-opening and the formation of metabolites like phthalic acid.[4]

Experimental Protocols

Determination of Aqueous Solubility (Shake-Flask Method)

This protocol outlines a standard method for determining the equilibrium solubility of a compound in an aqueous medium.



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Caption: Experimental workflow for solubility determination.

Methodology:

- **Preparation:** Add an excess amount of 9-Fluorenol to a known volume of the desired aqueous solvent (e.g., water, buffer) in a sealed container.
- **Equilibration:** Agitate the mixture at a constant temperature for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** Allow the suspension to stand to permit the undissolved solid to settle. Subsequently, filter the solution through a non-adsorptive filter (e.g., 0.22 μm PVDF) or centrifuge at high speed to separate the saturated solution from the excess solid.
- **Analysis:** Accurately dilute an aliquot of the clear, saturated solution and quantify the concentration of 9-Fluorenol using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Forced Degradation Study

Forced degradation studies are essential for identifying potential degradation products and understanding the stability of a drug substance under stress conditions.^[6]

Methodology:

- **Stock Solution Preparation:** Prepare a stock solution of 9-Fluorenol in a suitable solvent (e.g., methanol) at a known concentration (e.g., 1 mg/mL).^[6]
- **Stress Conditions:**
 - **Acid Hydrolysis:** Mix the stock solution with an equal volume of 0.1 M HCl and incubate at 60°C for 24 hours.^[6]
 - **Base Hydrolysis:** Mix the stock solution with an equal volume of 0.1 M NaOH and incubate at 60°C for 24 hours.^[6]
 - **Oxidative Degradation:** Mix the stock solution with an equal volume of 3% hydrogen peroxide and keep at room temperature for 24 hours, protected from light.^[6]
 - **Thermal Degradation:** Place solid 9-Fluorenol in a vial and heat in an oven at 80°C for 48 hours.^[6]

- Photolytic Degradation: Expose a solution of 9-Fluorenol to UV and visible light in a photostability chamber. A control sample should be wrapped in aluminum foil.[6]
- Sample Preparation for Analysis: After the specified stress period, cool the solutions to room temperature. Neutralize the acidic and basic samples. Dilute all samples to an appropriate concentration with the mobile phase for analysis.[6]
- Analysis: Analyze all stressed samples and an unstressed control sample using a validated stability-indicating HPLC method capable of separating 9-Fluorenol from its degradation products.[6]

Conclusion

9-Fluorenol exhibits limited aqueous solubility but is soluble in several organic solvents. It is a stable compound under standard conditions but is susceptible to degradation through oxidation and acid-catalyzed dehydration. A thorough understanding and control of pH, light exposure, and temperature are crucial for maintaining its integrity in research and development, particularly in the context of drug development where stability directly impacts safety and efficacy. The provided experimental protocols offer a foundation for further investigation into the solubility and stability of 9-Fluorenol and its derivatives.

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